

An In-depth Technical Guide to the Physical and Chemical Properties of Acetone

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Compound of Interest

Compound Name: *Asatone*

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Introduction

Acetone, systematically named propan-2-one, is the simplest and most commercially significant ketone.^{[1][2]} It is a colorless, volatile, and flammable liquid with a characteristic pungent, sweetish odor.^{[3][4]} Acetone is a crucial solvent in various industries, including pharmaceuticals, cosmetics, and chemical manufacturing, owing to its miscibility with water and a wide range of organic solvents.^[1] Furthermore, it serves as a fundamental building block in organic synthesis for the production of numerous compounds. This guide provides a comprehensive overview of the core physical and chemical properties of acetone, complete with detailed experimental protocols and visual representations of its key chemical reactions.

Physical Properties of Acetone

The physical characteristics of acetone are well-documented and essential for its handling and application in research and industrial settings. These properties are summarized in the tables below.

General and Thermodynamic Properties

Property	Value	References
Molecular Formula	C ₃ H ₆ O	
Molecular Weight	58.08 g/mol	
Appearance	Colorless liquid	
Odor	Pungent, sweetish	
Density	0.7845 g/cm ³ (at 25 °C)	
Melting Point	-94.9 °C	
Boiling Point	56.08 °C	
Vapor Pressure	30.6 kPa (at 25 °C)	
Heat of Vaporization	31.3 kJ/mol	
Thermal Conductivity	0.161 W/(m·K) (at 25 °C)	
Refractive Index	1.359 (at 20 °C)	

Solubility and Miscibility

Property	Value	References
Solubility in Water	Miscible	
Solubility in Organic Solvents	Miscible with benzene, diethyl ether, methanol, chloroform, ethanol	
log P (Octanol-Water Partition Coefficient)	-0.24	

Safety and Flammability

Property	Value	References
Flash Point	-20 °C	
Autoignition Temperature	465 °C	
Explosive Limits in Air	2.5–12.8% by volume	

Chemical Properties and Reactions of Acetone

Acetone's chemical behavior is dominated by the presence of the carbonyl group (C=O) and the alpha-hydrogens on the adjacent methyl groups. These features allow acetone to participate in a variety of important chemical reactions.

Acidity and Basicity

Acetone is a weak Lewis base, capable of forming adducts with both soft acids like iodine and hard acids such as phenol. The alpha-hydrogens of acetone are weakly acidic, with a pKa of approximately 19.16 in water, allowing for the formation of an enolate ion in the presence of a suitable base.

Keto-Enol Tautomerism

Acetone exists in equilibrium with its enol tautomer, prop-1-en-2-ol. The keto form is significantly more stable and predominates at equilibrium. However, the enol form is a crucial intermediate in many of acetone's reactions.

Aldol Condensation

In the presence of an acid or base catalyst, acetone undergoes aldol condensation with itself or other carbonyl compounds. This reaction initially forms a β -hydroxy ketone, which can then dehydrate to yield an α,β -unsaturated ketone. For example, the self-condensation of two acetone molecules can lead to the formation of diacetone alcohol and subsequently mesityl oxide.

Haloform Reaction

Acetone readily undergoes the haloform reaction with halogens (chlorine, bromine, or iodine) in the presence of a base. This reaction proceeds through the exhaustive halogenation of one of

the methyl groups, followed by cleavage of the resulting trihalomethyl group by a hydroxide ion to yield a haloform (e.g., chloroform, bromoform, or iodoform) and a carboxylate salt. The formation of a yellow precipitate of iodoform serves as a qualitative test for methyl ketones.

Oxidation

Strong oxidizing agents can oxidize acetone to produce acetic acid and carbon dioxide.

Experimental Protocols

The following sections provide detailed methodologies for determining some of the key physical properties of acetone and for carrying out its characteristic chemical reactions.

Determination of Boiling Point

Objective: To determine the temperature at which acetone transitions from a liquid to a gas at atmospheric pressure.

Materials:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Acetone sample

Procedure:

- Fill the Thiele tube with heating oil to a level just above the side arm.
- Place a small amount of the acetone sample into the small test tube.

- Invert the capillary tube (sealed end up) and place it into the acetone sample in the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the acetone sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heating oil surrounds the sample.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube. Record this temperature.

Determination of Density

Objective: To determine the mass per unit volume of acetone.

Materials:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an electronic balance
- Acetone sample
- Distilled water
- Thermometer

Procedure (using a graduated cylinder and balance):

- Place a clean, dry 10 mL graduated cylinder on the electronic balance and tare the balance to zero.

- Carefully add a known volume of acetone (e.g., 10 mL) to the graduated cylinder. Record the exact volume.
- Record the mass of the acetone displayed on the balance.
- Calculate the density by dividing the mass of the acetone by its volume (Density = Mass / Volume).
- Measure and record the temperature of the acetone, as density is temperature-dependent.

Determination of Melting Point

Objective: To determine the temperature at which solid acetone transitions to a liquid. (Note: This requires cooling the sample significantly below room temperature).

Materials:

- Melting point apparatus with a cooling stage or a Thiele tube with a suitable cooling bath (e.g., dry ice/acetone bath)
- Capillary tubes (sealed at one end)
- Thermometer calibrated for low temperatures
- Acetone sample (pre-frozen)

Procedure:

- Introduce a small amount of finely powdered, pre-frozen acetone into a capillary tube.
- Place the capillary tube into the melting point apparatus or attach it to the thermometer and place it in the cooling bath.
- Allow the temperature to rise slowly and steadily.
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the last crystal of solid disappears (the end of melting). The melting point is reported as this range.

Aldol Condensation of Acetone with Benzaldehyde

Objective: To synthesize dibenzalacetone through a base-catalyzed aldol condensation.

Materials:

- Benzaldehyde
- Acetone
- Ethanol (95%)
- Sodium hydroxide (NaOH) solution (e.g., 10%)
- Erlenmeyer flask
- Stirring apparatus (magnetic stirrer and stir bar)
- Buchner funnel and filter flask for vacuum filtration
- Ice bath

Procedure:

- In an Erlenmeyer flask, combine 2 mL of 95% ethanol and 2 mL of the sodium hydroxide solution.
- While stirring, add 0.8 mL of benzaldehyde to the flask.
- Slowly add 0.3 mL of acetone to the mixture.
- Continue stirring the mixture at room temperature for approximately 15-30 minutes. A yellow precipitate of dibenzalacetone should form.
- Cool the reaction mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of cold water, followed by a small amount of cold ethanol to remove any unreacted starting materials and sodium hydroxide.
- Allow the product to air dry.

Haloform Reaction of Acetone (Iodoform Test)

Objective: To demonstrate the haloform reaction of acetone by producing iodoform.

Materials:

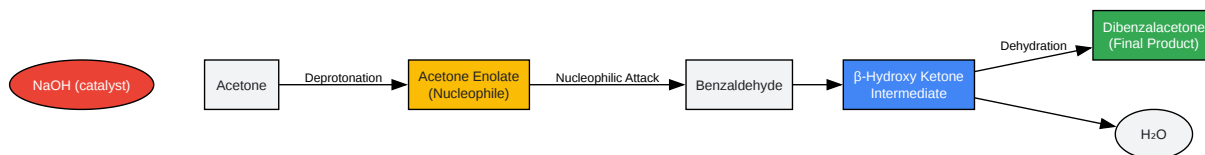
- Acetone
- Iodine-potassium iodide (I_2/KI) solution (Lugol's solution)
- Sodium hydroxide (NaOH) solution (e.g., 10%)
- Test tube
- Water bath

Procedure:

- Place approximately 1 mL of acetone in a test tube.
- Add about 5 mL of the iodine-potassium iodide solution.
- Slowly add the sodium hydroxide solution dropwise, shaking the test tube after each addition, until the brown color of the iodine just disappears.
- A pale yellow precipitate of iodoform (CHI_3) with a characteristic "antiseptic" smell should form.
- If no precipitate forms immediately, gently warm the test tube in a water bath for a few minutes.

Mandatory Visualizations

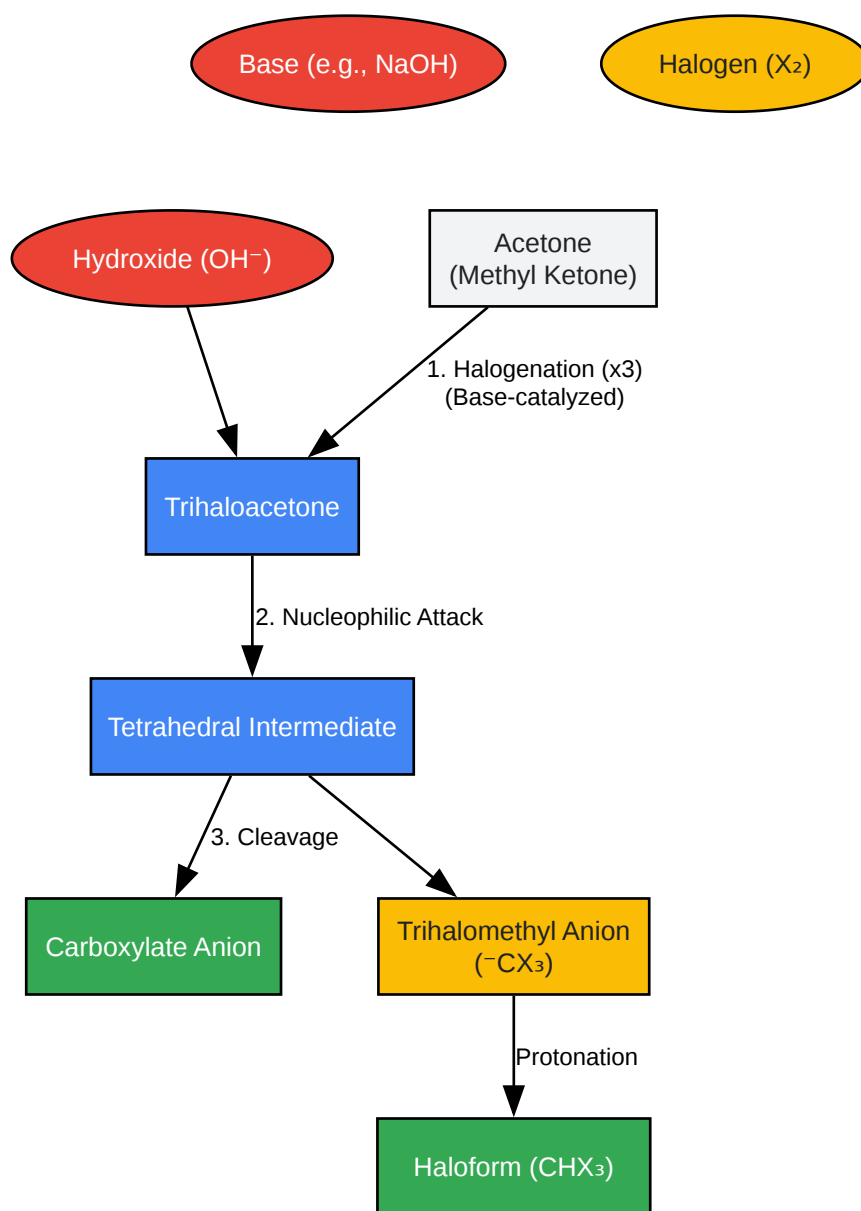
Aldol Condensation of Acetone with Benzaldehyde



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Caption: Base-catalyzed aldol condensation of acetone and benzaldehyde.

Haloform Reaction of Acetone



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Caption: Mechanism of the haloform reaction of acetone.

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